

CAS number 4404-51-7 physicochemical data

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Compound of Interest

Compound Name: **2-Methylbutyl isothiocyanate**

Cat. No.: **B1295360**

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An In-depth Technical Guide to the Physicochemical Data of **2-Methylbutyl isothiocyanate** (CAS Number: 4404-51-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data for **2-Methylbutyl isothiocyanate**, CAS number 4404-51-7. The information is presented in a structured format to facilitate easy access and comparison by researchers, scientists, and professionals in drug development. This document includes tabulated quantitative data, detailed experimental protocols for key physicochemical properties, and a logical workflow diagram for physicochemical characterization.

Chemical Identity

- IUPAC Name: 1-isothiocyanato-2-methylbutane[1]
- Synonyms: 2-Methyl-1-butyl isothiocyanate, **2-methylbutyl isothiocyanate**[2][3][4]
- CAS Number: 4404-51-7
- Molecular Formula: C₆H₁₁NS[1][3]
- Molecular Weight: 129.22 g/mol [2][3][4], 129.23 g/mol [1]

Physicochemical Data

The quantitative physicochemical data for **2-Methylbutyl isothiocyanate** are summarized in the tables below.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Clear, light orange liquid	[5]
Odor	Mustard-like	[5]
Boiling Point	84-86 °C @ 15 mmHg	
84 °C	[6][7]	
Melting Point	No data available	
Density	0.95 g/cm ³	[8]
Refractive Index	1.484	[6][7]
Solubility	Soluble in organic solvents; limited solubility in water.	[9]
Vapor Pressure	No data available	
Flash Point	No data available	

Experimental Protocols

This section details the methodologies for determining key physicochemical properties.

Boiling Point Determination (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination method is employed.

Apparatus:

- Thiele tube or a similar heating block apparatus
- Thermometer

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Heating oil (if using a Thiele tube)

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil or a heating block.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[10]
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[10]

Density Determination of a Liquid

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Temperature probe

Procedure (using a graduated cylinder):

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[11]
- A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[11]
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature of the liquid is recorded as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material.

Apparatus:

- Abbe refractometer
- Light source (typically a sodium lamp)
- Constant temperature water bath

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.
- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed and the light source is positioned.

- While looking through the eyepiece, the controls are adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- The refractive index is read from the instrument's scale.
- The temperature is controlled using the water bath and recorded, as the refractive index is temperature-dependent.

Solubility Determination (Qualitative)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

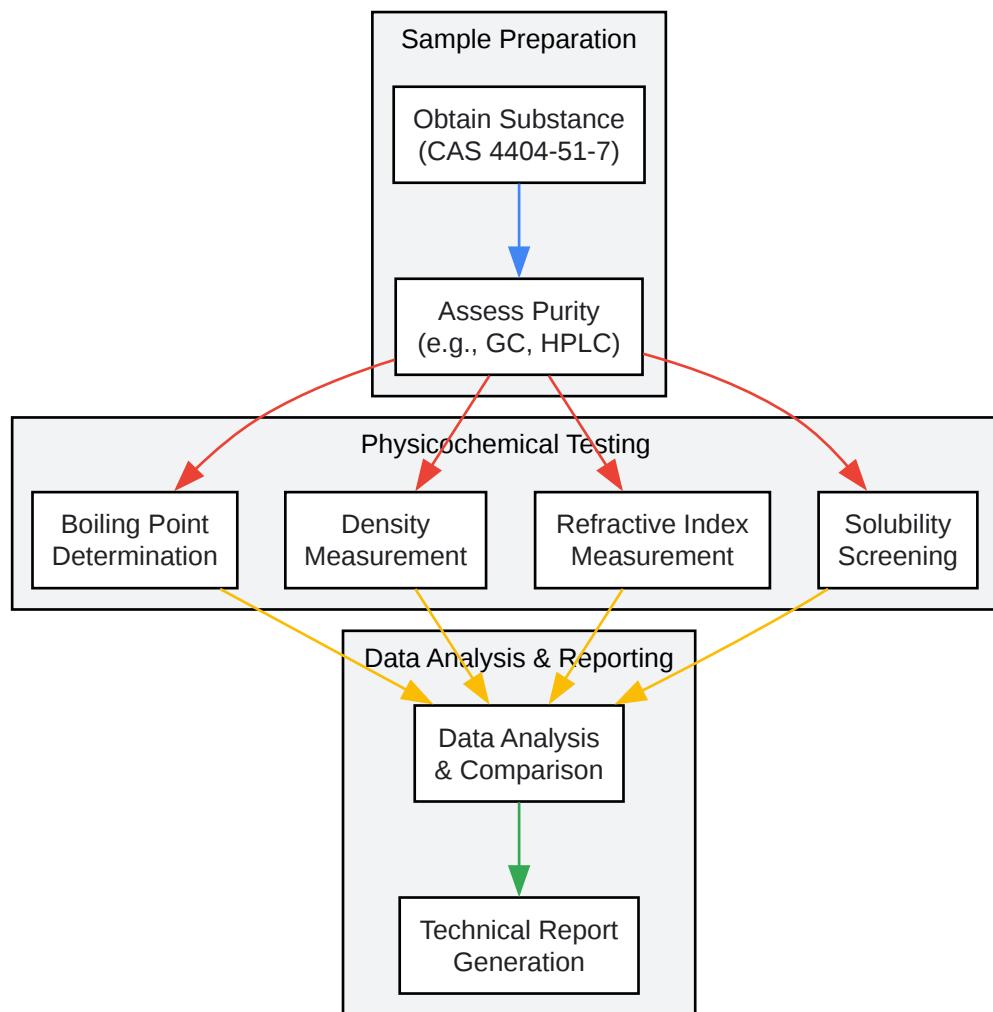
- Test tubes
- Vortex mixer (optional)
- Solvents (e.g., water, ethanol, acetone, hexane)

Procedure:

- A small, measured amount of the solute (e.g., 10 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously (e.g., by vortexing or shaking) for a set period (e.g., 1-2 minutes).
- The mixture is visually inspected to determine if the solute has completely dissolved.
- If the solute dissolves, it is recorded as "soluble." If it remains undissolved, it is recorded as "insoluble." If some dissolves, it may be recorded as "partially soluble" or "sparingly soluble."
- This process is repeated with a range of different solvents to determine the solubility profile of the compound.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of a chemical substance.



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Caption: Workflow for Physicochemical Characterization.

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